

Structural Analysis of 1,3-Dibutyl Acetylcitrate: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Dibutyl acetylcitrate

Cat. No.: B15292188

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Disclaimer: Direct experimental structural analysis data for **1,3-Dibutyl Acetylcitrate** is not readily available in public scientific databases. This guide provides a theoretical structural analysis based on the known properties of citric acid and its derivatives, alongside comparative data from its well-studied isomer, Tributyl Acetylcitrate (ATBC). The experimental protocols described are proposed methodologies for its synthesis and characterization.

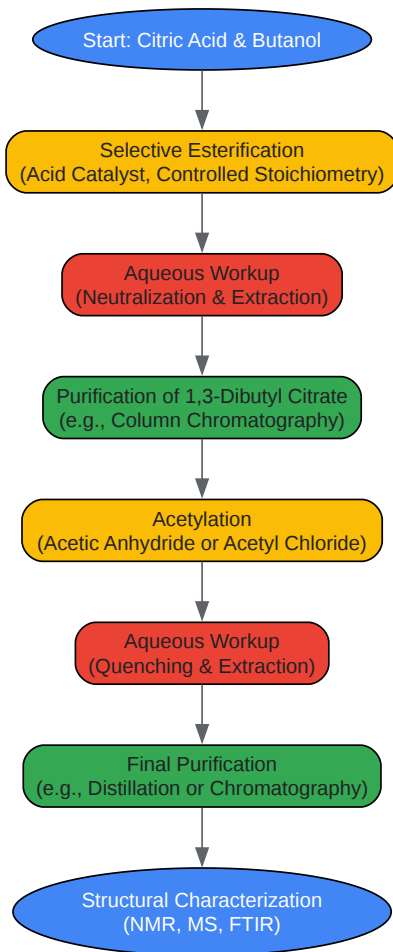
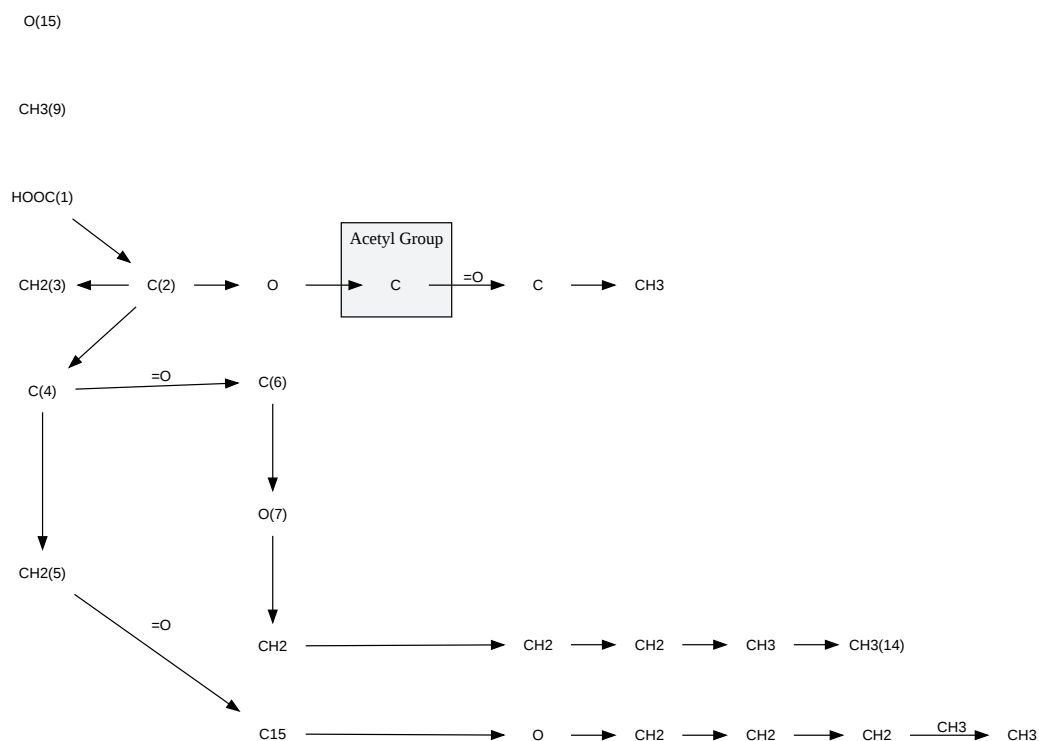
Introduction

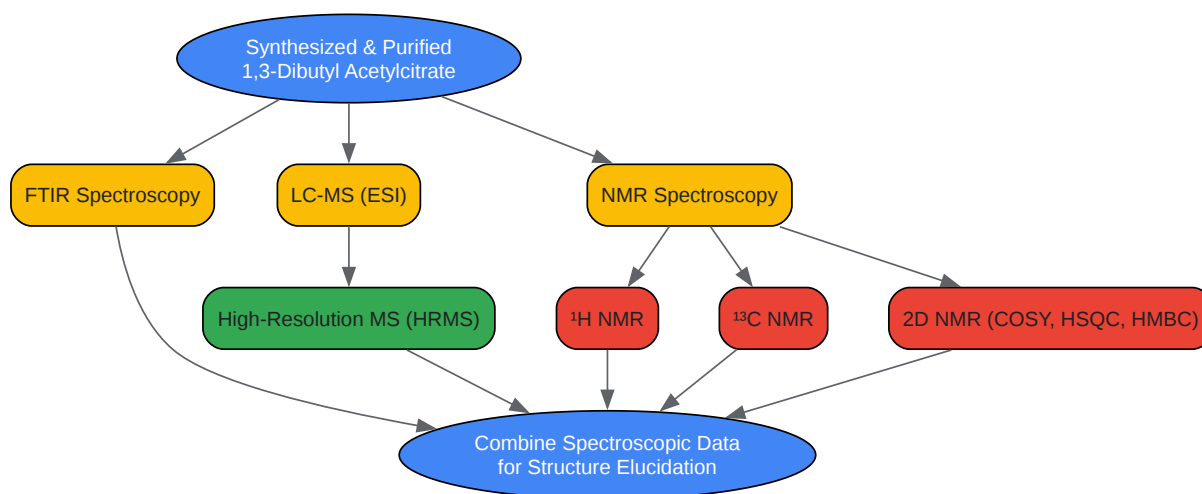
1,3-Dibutyl acetylcitrate is a derivative of citric acid, a key intermediate in metabolism. It is characterized by the esterification of the carboxyl groups at positions 1 and 3 with butanol, and the acetylation of the hydroxyl group at position 2. This specific substitution pattern distinguishes it from its more common isomer, Tributyl Acetylcitrate (ATBC), where all three carboxyl groups are esterified. This structural difference is expected to result in distinct physicochemical properties and spectroscopic data.

This technical guide outlines the theoretical structural characteristics of **1,3-dibutyl acetylcitrate**, proposes experimental workflows for its analysis, and provides comparative data from ATBC to aid researchers in its identification and characterization.

Molecular Structure

The molecular structure of **1,3-Dibutyl Acetylcitrate** is presented below. The central carbon atom is chiral, and the molecule possesses a free carboxylic acid group at the 2-position.





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